Technical Support Center: 4-(4-Bromophenyl)-1,2-thiazole & Derivatives

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Compound of Interest

Compound Name: *4-(4-Bromophenyl)-1,2-thiazole*

Cat. No.: *B15345498*

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Welcome to the technical support center for the synthesis and handling of **4-(4-Bromophenyl)-1,2-thiazole** and its common derivatives. This guide, designed for researchers and drug development professionals, provides in-depth troubleshooting advice and frequently asked questions to streamline your experimental workflows.

Section 1: Frequently Asked Questions (FAQs)

This section addresses common inquiries regarding the properties, synthesis, and handling of 4-(4-bromophenyl)-thiazole derivatives, particularly the widely synthesized 2-amino variant.

Q1: What is the most common synthetic route for 4-(4-bromophenyl)-thiazol-2-amine?

A1: The most prevalent and well-documented method is the Hantzsch thiazole synthesis.[1][2] This reaction involves the cyclization of an α-haloketone (specifically, 2-bromo-1-(4-bromophenyl)ethan-1-one) with a thioamide-containing reactant, most commonly thiourea.[1][3][4] The reaction is typically performed in a solvent like ethanol under reflux.[3][5][6]

Q2: What are the expected physicochemical properties of 2-amino-4-(4-bromophenyl)thiazole?

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A2: Key properties are summarized in the table below. Note that slight variations in melting point can occur due to crystalline polymorphism or minor impurities.

Property	Value	Source(s)
Molecular Formula	$C_9H_7BrN_2S$	[7][8]
Molecular Weight	~255.13 g/mol	[7][8]
Appearance	Brown, yellow, or colorless crystals/solid	[3][9]
Melting Point	165-168 °C	[3][9]

Q3: What are the key storage and safety considerations?

A3: 4-(4-Bromophenyl)-thiazole derivatives should be handled in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Store the compound in a tightly sealed container in a cool, dry place away from strong oxidizing agents. For specific derivatives like 4-(4-Bromophenyl)-2-thiazolethiol, it is classified as acutely toxic if swallowed and can cause serious eye damage and skin irritation.

Q4: What are the characteristic NMR and IR spectral features for 2-amino-4-(4-bromophenyl)thiazole?

A4: In ^1H NMR (DMSO-d_6), expect a characteristic singlet for the C5-H of the thiazole ring around 6.70-6.90 ppm.[3][10] The aromatic protons on the bromophenyl ring typically appear as two doublets between 7.30 and 7.80 ppm.[3][8] The amino (-NH_2) protons show a broad singlet. In the IR spectrum, look for characteristic N-H stretching bands for the primary amine around 3410 and 3260 cm^{-1}.[3][11]

Section 2: Synthesis - Protocols & Troubleshooting

The Hantzsch synthesis is robust but can present challenges. This section provides a detailed protocol and a troubleshooting guide for common issues.

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Detailed Protocol: Synthesis of 2-Amino-4-(4-bromophenyl)thiazole

This protocol is a synthesized example based on common literature procedures.[3][4][9]

Materials:

- p-Bromoacetophenone (1.0 eq)
- Iodine (catalyst, can also be a reactant for in-situ bromination if starting from acetophenone) or pre-brominated p-bromoacetophenone (α-bromo-p-bromoacetophenone).
- Thiourea (2.0 eq)
- Ethanol (solvent)

Procedure:

- To a round-bottom flask equipped with a reflux condenser and magnetic stir bar, add p-bromoacetophenone (1.0 eq) and thiourea (2.0 eq).
- Add ethanol to achieve a concentration of approximately 0.5 M with respect to the p-bromoacetophenone.
- Add a catalytic amount of iodine (approx. 0.1 eq). Note: Some protocols use a stoichiometric amount of iodine to first generate the α-haloketone in situ.
- Heat the mixture to reflux (approximately 78°C for ethanol) and maintain for 8-14 hours.[4][9] Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- Pour the cooled mixture into cold water or onto ice with stirring.
- Neutralize the mixture by slowly adding a base, such as aqueous ammonia or sodium carbonate solution, until the solution is alkaline.[2][9] This step is crucial as it deprotonates the thiazole hydrohalide salt, causing the free amine product to precipitate.[2]

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- Collect the resulting solid precipitate by vacuum filtration.
- Wash the solid with copious amounts of cold water to remove any inorganic salts.
- Purify the crude product by recrystallization, typically from hot ethanol.[3]

Synthesis Workflow Diagram

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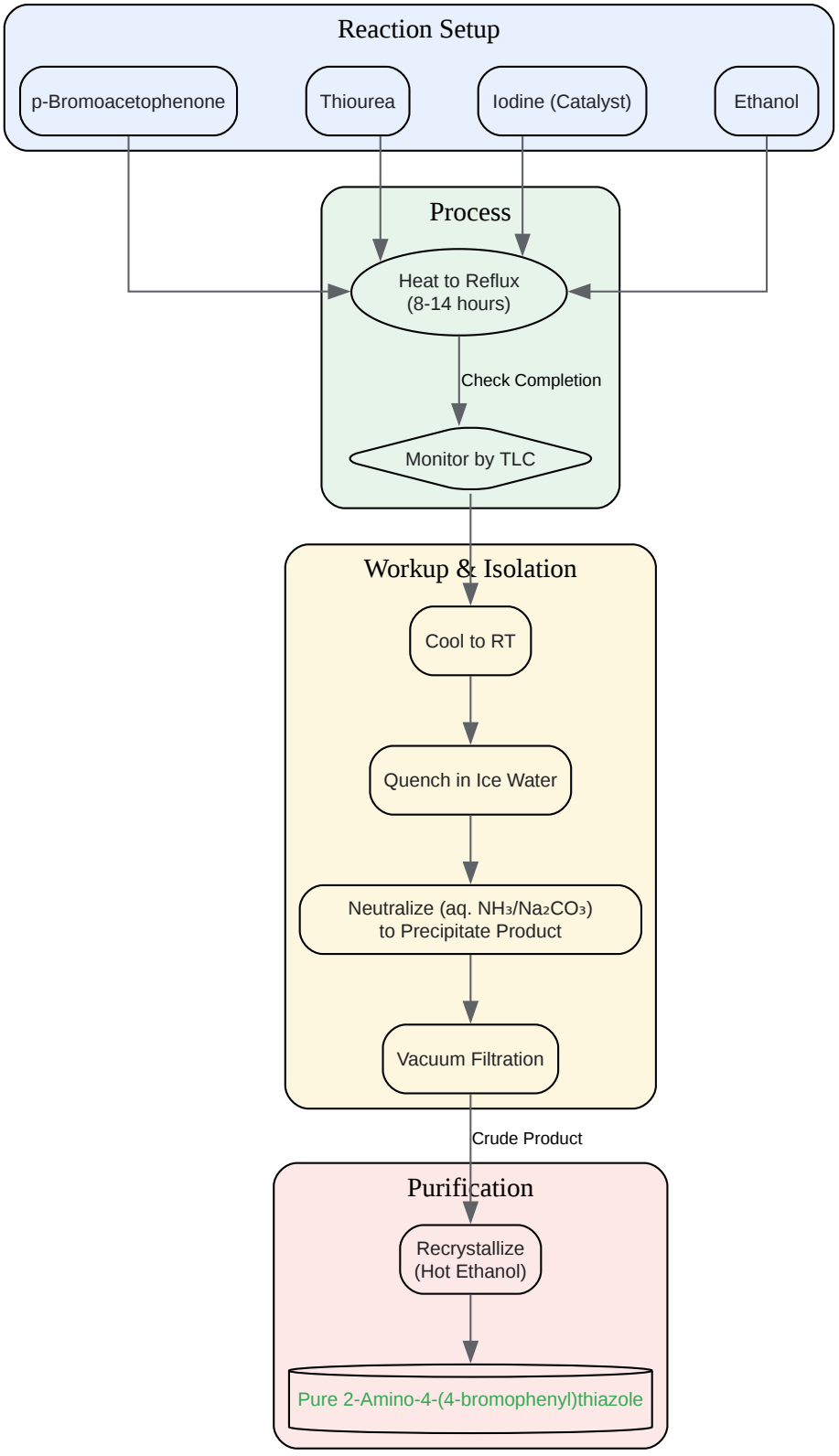

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Caption: General workflow for the Hantzsch synthesis of 2-amino-4-(4-bromophenyl)thiazole.

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Troubleshooting Synthesis Issues

Q: My reaction shows very low or no product formation. What went wrong?

A: This is a common issue that can be traced back to several factors. Use the following decision tree to diagnose the problem.

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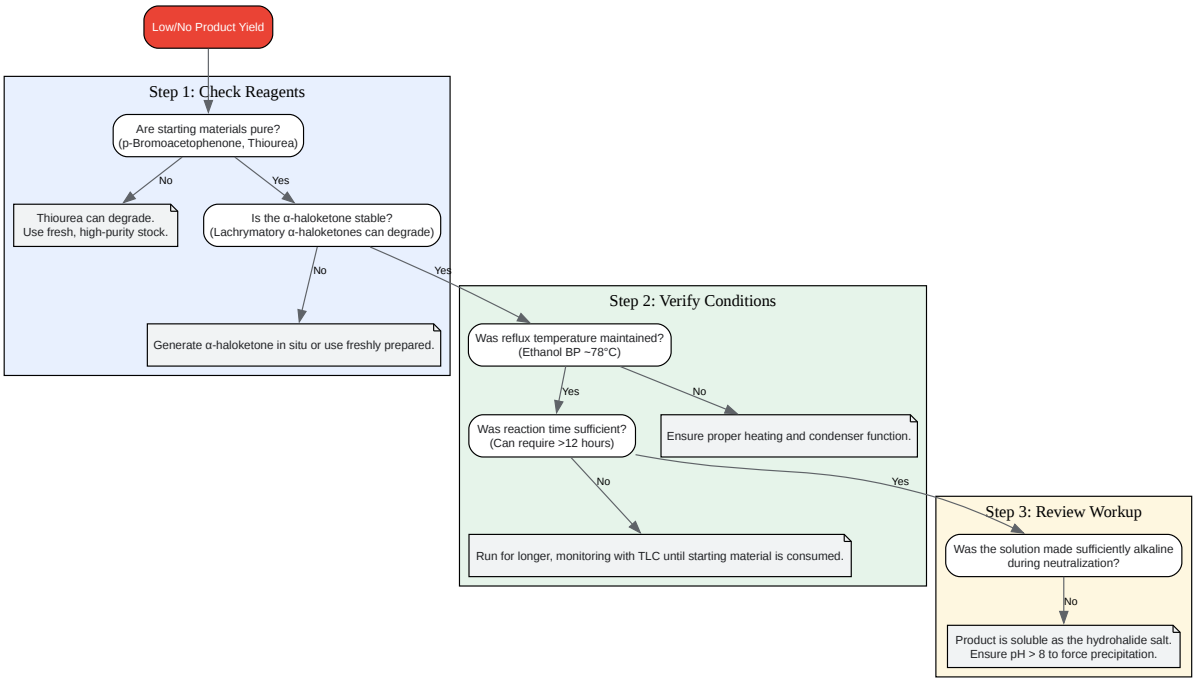

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Caption: Decision tree for troubleshooting low product yield in thiazole synthesis.

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Q: My final product is a dark, oily substance instead of a crystalline solid. What should I do?

A: The formation of a dark oil suggests the presence of significant impurities or polymeric side products.

- Cause: Overheating or extended reaction times can lead to decomposition and polymerization. The presence of unreacted starting materials or side products can also act as a eutectic impurity, lowering the melting point and preventing crystallization.
- Solution 1 (Purification): Attempt to purify the oil using column chromatography. A silica gel column with a gradient elution of hexane and ethyl acetate is often effective.[12] Start with a low polarity mixture (e.g., 9:1 Hexane:EtOAc) and gradually increase the polarity.
- Solution 2 (Re-evaluation): If purification fails, re-run the reaction under milder conditions. Consider using a different catalyst system, such as copper silicate, which may allow for lower temperatures and shorter reaction times.[3] Alternatively, microwave-assisted synthesis can dramatically reduce reaction times and often leads to cleaner products.[13]

Section 3: Purification - Protocols & Troubleshooting

Q: I'm having trouble with the recrystallization of my crude product. What are the best practices?

A: Recrystallization is the most common purification method for these compounds.[3] Success hinges on selecting the right solvent and using the proper technique.

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Parameter	Recommendation	Rationale
Solvent Choice	Hot Ethanol	The product is typically highly soluble in hot ethanol but poorly soluble in cold ethanol, providing a good yield upon cooling.[3]
Procedure	1. Dissolve crude solid in the minimum amount of boiling ethanol. 2. If the solution is colored, add a small amount of activated charcoal and hot filter. 3. Allow the solution to cool slowly to room temperature. 4. Once crystals begin to form, place the flask in an ice bath to maximize precipitation.	Using the minimum amount of solvent is critical for recovery. Slow cooling promotes the formation of large, pure crystals, whereas rapid cooling can trap impurities.

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Troubleshooting	Problem: No crystals form upon cooling. Solution: The solution may be too dilute. Gently boil off some solvent to increase concentration. Alternatively, scratch the inside of the flask with a glass rod to create nucleation sites. Problem: Product "oils out" instead of crystallizing. Solution: The boiling point of the solvent may be higher than the melting point of the impure product. Add a small amount of a co-solvent in which the product is less soluble (e.g., water) to the hot solution until it becomes slightly cloudy, then allow it to cool slowly.	"Oiling out" prevents purification. Inducing crystallization at a temperature below the product's melting point is necessary.

Section 4: Characterization Guide

Accurate characterization is essential to confirm the structure and purity of your **4-(4-Bromophenyl)-1,2-thiazole** derivative.

Q: What are the expected spectral data for key **4-(4-Bromophenyl)-1,2-thiazole** derivatives?

A: The following table summarizes typical characterization data from the literature.

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Compound	Analysis Type	Expected Peaks / Values	Source(s)
2-Amino-4-(4-bromophenyl)thiazole	^{1}H NMR (DMSO-d_6)	δ 4.12-4.80 (s, 2H, -NH_2), 6.70-6.90 (s, 1H, thiazole C5-H), 7.30-7.77 (d, 4H, Ar-H)	[3][8][10]
^{13}C NMR (DMSO-d_6)	δ ~100-101 (thiazole C5), ~122-132 (Ar-C), ~151-168 (thiazole C2 & C4)	[3][10]	
MS (EIMS)	m/z 255/257 (M/M+2, characteristic bromine isotope pattern)	[3][10]	
4-(4-Bromophenyl)-2-mercaptothiazole	^{1}H NMR ($CDCl_3$)	δ 3.46 (s, 1H, -SH), 7.37 (s, 1H, thiazole C5-H), 7.61-7.69 (d, 4H, Ar-H)	[14]
^{13}C NMR ($CDCl_3$)	δ ~121-138 (Ar-C and thiazole C5), ~151-168 (thiazole C4 & C2)	[14]	
MS	m/z 271/273 (M/M+2)	[14]	

Q: My ^{1}H NMR shows unexpected peaks. How do I interpret them?

A: Unexpected peaks can arise from residual solvents, starting materials, or side products.

- Residual Solvents: Compare your spectrum to a standard chart of NMR solvent impurities. Common culprits from workup and purification include ethanol, ethyl acetate, and hexane.
- Unreacted Starting Materials: Check for peaks corresponding to p-bromoacetophenone or the α-haloketone.

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- Side Products: The Hantzsch synthesis can sometimes produce isomeric byproducts or dimers. For example, if both the 2- and 5-positions of the thiazole are unsubstituted, Vilsmeier-Haack formylation reactions show that electrophilic substitution can occur, suggesting other electrophilic side reactions are possible.[15] If complex multiplets are observed, consider 2D NMR experiments (COSY, HSQC) to elucidate the structure of the impurity.

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